

Technical Deep Dive: 5-Hydroxyhexadecanoic Acid as a FAHFA Scaffold

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Compound of Interest

Compound Name: 5-hydroxyhexadecanoic acid

CAS No.: 17369-53-8

Cat. No.: B8223501

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Executive Summary

Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs) represent a class of endogenous lipids with potent anti-diabetic and anti-inflammatory properties.^{[1][2][3][4][5][6][7][8]} While the stearic acid-derived backbones (e.g., in 9-PAHSA) have dominated early research, the hexadecanoic (C16) backbone, specifically **5-hydroxyhexadecanoic acid**, presents a distinct pharmacophore.

This guide dissects the role of **5-hydroxyhexadecanoic acid** as a scaffold for bioactive lipids such as 5-PAHPA (Palmitic Acid Hydroxy Palmitic Acid) and 5-OAHPA (Oleic Acid Hydroxy Palmitic Acid). We explore its unique structural resistance to hydrolysis, its biosynthetic origins via ChREBP-regulated lipogenesis, and the precise mass spectrometry workflows required to distinguish this regioisomer from its abundant C18 counterparts.

Structural Biology & Chemical Logic

The biological activity of a FAHFA is dictated by three vectors: the acyl chain length, the backbone chain length, and the regio-position of the ester bond.

The 5-Position Advantage

5-hydroxyhexadecanoic acid places the ester bond at the

-carbon (C5). This positioning creates a distinct steric environment compared to the more exposed 9- or 12-positions.

- **Hydrolytic Stability:** The proximity of the ester linkage to the carboxyl headgroup (separated by only 3 methylene groups) introduces steric hindrance that may protect 5-regioisomers from rapid degradation by carboxyl ester lipases (CEL) or FAHFA-specific hydrolases like AIG1 and ADTRP.
- **Chirality:** Endogenous FAHFAs possess chirality.[9] In analogy to 5-PAHSA, the **5-hydroxyhexadecanoic acid** backbone predominantly exists in the (R)-configuration in biological tissues, a critical factor for receptor binding affinity (e.g., GPR120).

Nomenclature & Structure

- Backbone: **5-hydroxyhexadecanoic acid** (5-OH-16:0).[10]
- Common Derivatives:
 - 5-PAHPA: Palmitic acid esterified to 5-OH-16:0.
 - 5-OAHPA: Oleic acid esterified to 5-OH-16:0.

Component	Formula	Exact Mass (Neutral)	Role
Backbone	C16H32O3	272.2351	Scaffold, determines regio-specificity
Head (Palmitic)	C16H32O2	256.2402	Acyl donor, determines lipid solubility
5-PAHPA	C32H62O4	510.4648	Bioactive Lipid

Biosynthesis & Metabolism

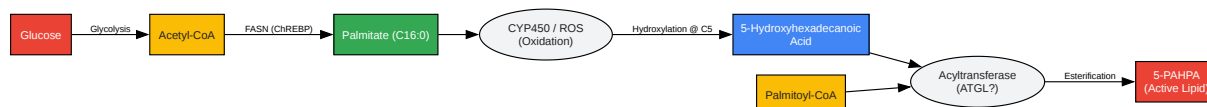
The generation of the **5-hydroxyhexadecanoic acid** backbone is tightly coupled to de novo lipogenesis (DNL).

The ChREBP-Lipogenesis Axis

Research indicates that FAHFA levels correlate with ChREBP (Carbohydrate Response Element Binding Protein) activity.

- **Substrate Pool:** High glucose flux activates ChREBP, upregulating Fatty Acid Synthase (FASN).
- **Backbone Formation:** Palmitate (C16:0) is the primary product of FASN. A fraction of this pool undergoes oxidation—likely via Cytochrome P450 (CYP4 family) or non-enzymatic peroxidation—to form **5-hydroxyhexadecanoic acid**.
- **Esterification:** An acyltransferase (potentially ATGL acting in transacylase mode) esterifies a fatty acid-CoA to the 5-hydroxyl group.

Visualization: Biosynthetic Logic



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Figure 1: Proposed biosynthetic pathway for 5-PAHPA, linking glucose metabolism to the generation of the **5-hydroxyhexadecanoic acid** backbone.

Analytical Workflow: LC-MS/MS Quantification

Detecting **5-hydroxyhexadecanoic acid**-based FAHFAs requires distinguishing them from isobaric isomers (e.g., 9-PAHPA) and C18 homologs.

Sample Preparation (Self-Validating Protocol)

Principle: Liquid-Liquid Extraction (LLE) enriched for neutral and polar lipids.

- Homogenization: Tissue (50 mg) in 500 µL PBS.
- Extraction: Add 2 mL Chloroform:Methanol (2:1) containing 10 pmol Internal Standard (e.g., d4-9-PAHSA, as d4-5-PAHPA is rarely available; use response factor correction).
- Phase Separation: Vortex 1 min, Centrifuge 3000 x g, 10 min. Collect lower organic phase. [\[11\]](#)
- Drying: Evaporate under N2 stream. Reconstitute in 100 µL Methanol:Chloroform (9:1).

LC-MS/MS Parameters

Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or equivalent). Mode: Negative Electrospray Ionization (ESI-).

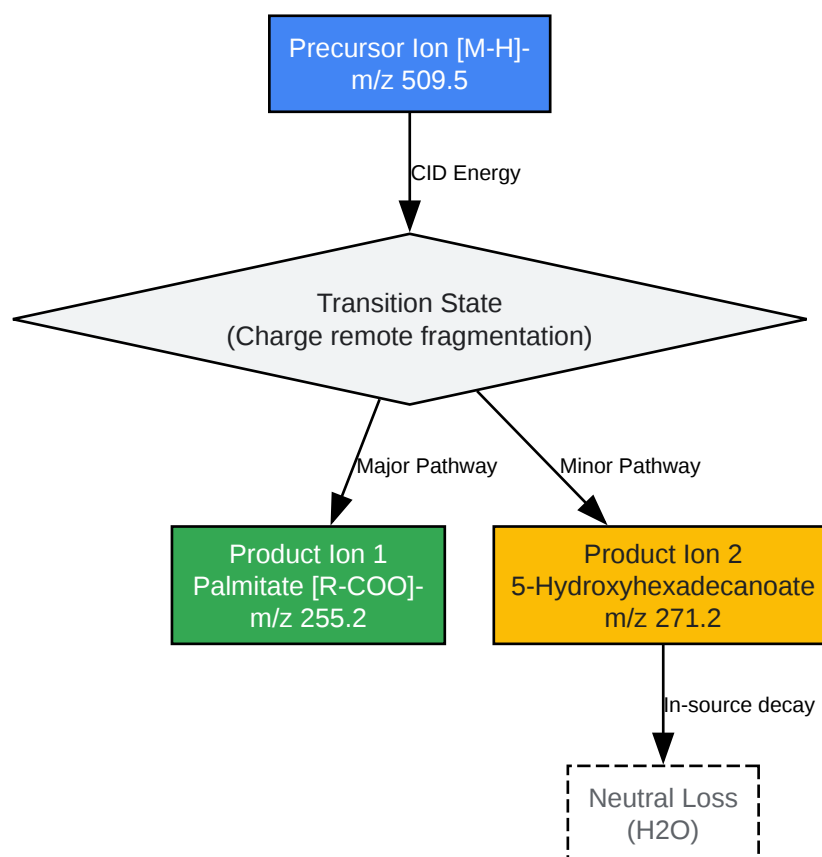
Parameter	Setting	Rationale
Column	C18 Reverse Phase (2.1 x 100 mm, 1.7 µm)	Separation of regioisomers based on hydrophobicity.
Mobile Phase A	Water (0.1% Acetic Acid)	Weak acid aids ionization in negative mode.
Mobile Phase B	Acetonitrile/Isopropanol (50:50)	Strong elution for lipophilic esters.
Precursor Ion	509.5 m/z ([M-H]-)	Specific for C32H62O4 (PAHPA).
Product Ion 1	255.2 m/z (Palmitate)	Primary fragment (cleavage of ester bond).
Product Ion 2	271.2 m/z (Hydroxy-C16)	Backbone fragment (confirmatory).
Collision Energy	-25 to -35 eV	Optimized for ester bond cleavage.

Regioisomer Separation Logic

Regioisomers elute based on the position of the hydroxyl group.

- Elution Order: typically 13- > 12- > 9- > 5-.
- Validation: 5-PAHPA elutes later than 9-PAHPA on standard C18 columns due to the "folding" of the lipid chain. The 5-position creates a more linear effective hydrodynamic volume compared to the "V-shape" of a 9-position ester.

Visualization: Fragmentation Mechanism



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Figure 2: MS/MS fragmentation logic for 5-PAHPA. The dominant transition is to the fatty acid headgroup (m/z 255.2).

Chemical Synthesis (For Standards)

Since commercial standards for 5-PAHPA are expensive or scarce, custom synthesis is often required for rigorous validation.

The Balas Method (Modified):

- Starting Material: 1,2-epoxyhexadecane.
- Ring Opening: Reaction with lithium acetylide (derived from the desired headgroup precursor) or direct coupling with palmitic acid using EDCI/DMAP is difficult due to sterics.
- Preferred Route:
 - Synthesize **5-hydroxyhexadecanoic acid** via Reformatsky reaction or reduction of 5-ketohexadecanoic acid.
 - Protection: Protect the carboxyl group (Benzyl ester).
 - Esterification: Couple with Palmitoyl chloride.[\[11\]](#)
 - Deprotection: Hydrogenation (Pd/C) to yield free acid 5-PAHPA.

Biological Implications & Future Directions

While 9-PAHSA is known for insulin sensitization, the **5-hydroxyhexadecanoic acid** backbone confers unique properties:

- Lipolysis Modulation: Unlike 9-PAHSA which inhibits lipolysis, 5-regioisomers (like 5-PAHSA) have been observed to increase basal lipolysis in specific contexts.[\[7\]](#) This suggests the 5-position backbone may interact differently with GPR120 or GPR40.
- Thermogenesis: Preliminary data suggests C16-backbone FAHFAs (PAHPAs) may have a neutral or distinct effect on UCP1 expression compared to C18-backbones, indicating strict structure-activity relationships (SAR).
- Biomarker Potential: The ratio of 5-PAHPA to 9-PAHPA could serve as a readout for specific oxidative stress pathways (enzymatic vs. non-enzymatic peroxidation of palmitate).

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